

Safe Disposal of NASPM Trihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: NASPM trihydrochloride

Cat. No.: B1663565

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This document provides essential safety and logistical information for the proper disposal of **NASPM trihydrochloride** (1-Naphthylacetyl spermine trihydrochloride). Adherence to these procedures is critical to ensure personnel safety and environmental protection, reflecting our commitment to responsible laboratory practices.

NASPM trihydrochloride is a synthetic polyamine toxin analog that acts as a selective antagonist for Ca²⁺-permeable AMPA receptors.[1] Due to its hazardous nature, specific protocols must be followed for its disposal. The Safety Data Sheet (SDS) for **NASPM trihydrochloride** explicitly states that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Therefore, disposal requires handling as hazardous chemical waste.

Key Safety and Handling Data

A summary of the pertinent quantitative and safety data for **NASPM trihydrochloride** is provided below for quick reference.

Property	Data	Reference
Chemical Formula	C22H37Cl3N4O	[2]
Molecular Weight	479.91 g/mol	[2]
Appearance	White powder	
Solubility	H2O: ≥20 mg/mL, PBS (pH 7.2): 10 mg/mL, DMSO: 1.7 mg/mL	[3]
Hazard Statements	H302: Harmful if swallowed, H410: Very toxic to aquatic life with long lasting effects	[2]
Disposal Statement	P501: Dispose of contents/container to an approved waste disposal plant	[2]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[2]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) Respirator	

Standard Operating Procedure for Disposal

The following step-by-step protocol outlines the mandatory procedure for the disposal of **NASPM trihydrochloride** waste, including pure compound, contaminated materials, and solutions.

I. Personal Protective Equipment (PPE)

Before handling **NASPM trihydrochloride**, ensure the following PPE is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

- A Type N95 (US) or equivalent respirator is recommended, especially when handling the powder form to avoid inhalation.

II. Waste Segregation and Collection

- Designate a Waste Stream: All waste contaminated with **NASPM trihydrochloride** must be segregated as hazardous chemical waste. Do not mix with non-hazardous waste.
- Solid Waste Collection:
 - Place unused or expired **NASPM trihydrochloride** powder, along with any contaminated items (e.g., weigh boats, pipette tips, wipes), into a clearly labeled, sealable hazardous waste container.
 - The container must be made of a material compatible with the chemical. A high-density polyethylene (HDPE) container is a suitable choice.
- Liquid Waste Collection:
 - Collect all aqueous and solvent-based solutions containing **NASPM trihydrochloride** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - Do not overfill liquid waste containers; fill to no more than 90% capacity to allow for expansion.^[4]
 - Keep liquid and solid waste in separate containers.^[4]
- Labeling:
 - Affix a hazardous waste label to the container immediately upon starting waste collection.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**NASPM trihydrochloride**" or "1-Naphthylacetyl spermine trihydrochloride"

- An accurate list of all contents, including solvents and their approximate concentrations.
- The associated hazards (e.g., "Toxic," "Hazardous to the Aquatic Environment").

III. Storage of Hazardous Waste

- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[5\]](#)[\[6\]](#)
- The SAA must be at or near the point of waste generation.[\[6\]](#)
- Ensure the container is kept closed at all times, except when adding waste.[\[6\]](#)[\[7\]](#)
- Store the container in secondary containment (e.g., a spill tray) to prevent accidental release.[\[4\]](#)

IV. Disposal of Empty Containers

Due to the high aquatic toxicity of **NASPM trihydrochloride**, empty containers must be managed carefully.

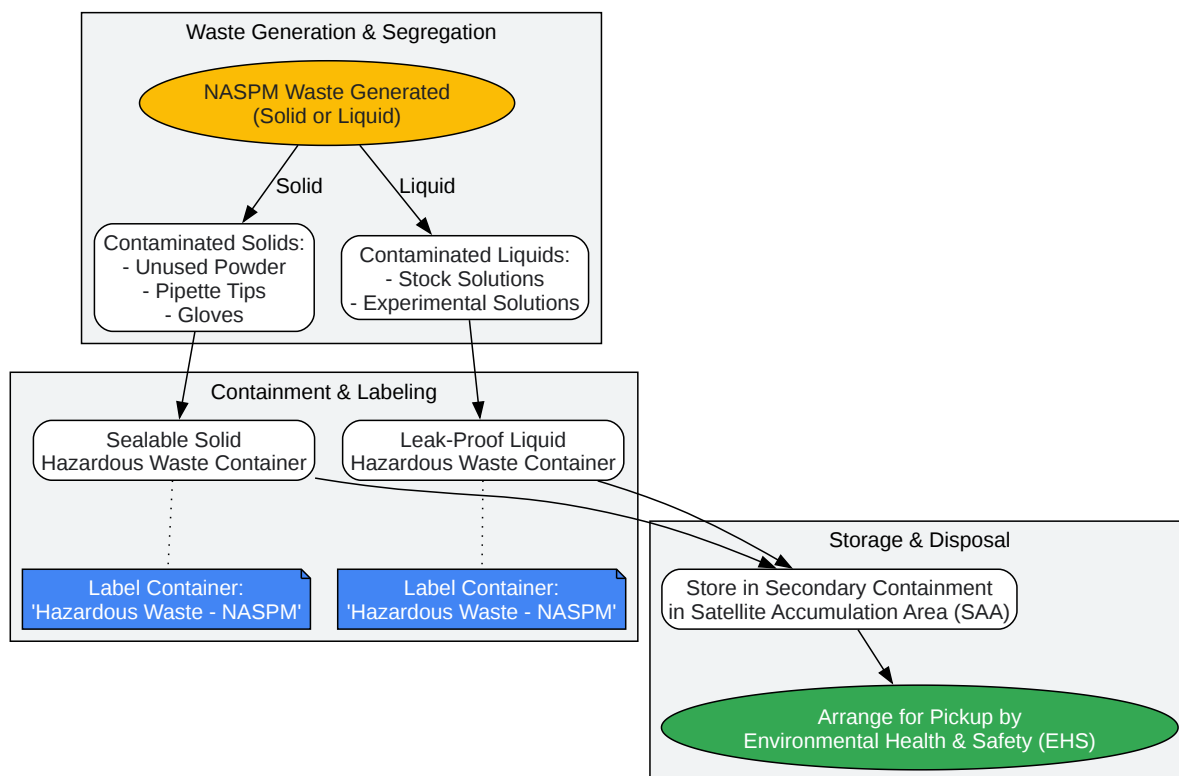
- Triple Rinsing: The original container of **NASPM trihydrochloride** must be triple-rinsed with a suitable solvent (e.g., water, if the subsequent waste stream is aqueous).[\[7\]](#)
- Rinsate Collection: The rinsate from all three rinses must be collected and disposed of as hazardous liquid waste.[\[7\]](#)[\[8\]](#)
- Container Disposal: After triple-rinsing and air-drying, deface or remove the original label. The container can then be disposed of as regular laboratory glass or plastic waste.[\[4\]](#)[\[7\]](#)

V. Final Disposal

- Arrange for the collection of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or equivalent hazardous waste management program.[\[6\]](#)[\[7\]](#)
- Do not attempt to dispose of **NASPM trihydrochloride** down the drain or in regular trash.[\[7\]](#)
[\[9\]](#) This is a direct violation of safety protocols due to its high aquatic toxicity.[\[2\]](#)

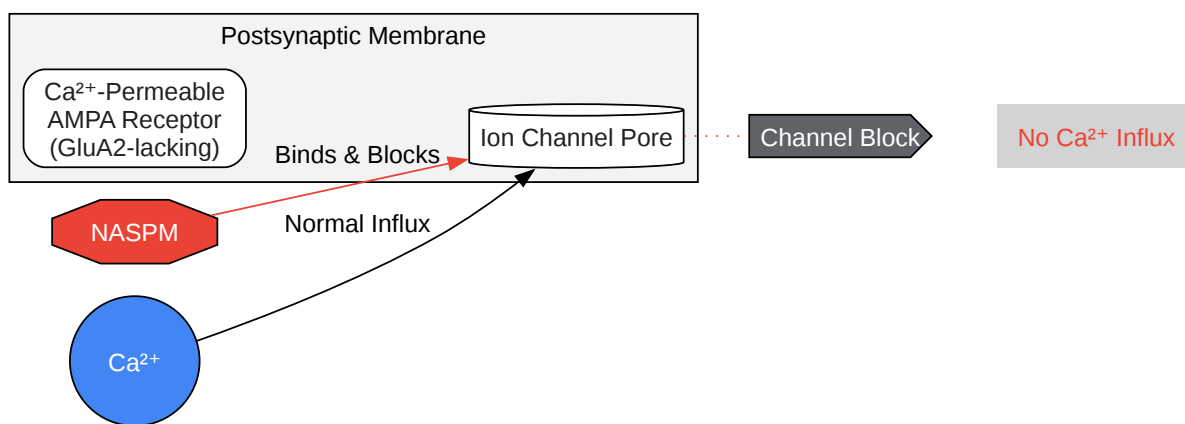
Visualized Workflows and Pathways

To further clarify procedures and the mechanism of action of NASPM, the following diagrams are provided.



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Caption: Workflow for the proper disposal of **NASPM trihydrochloride** waste.



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Caption: Mechanism of action of NASPM as a channel blocker.

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